

"7-Nitro-1H-indazol-6-OL" safety and handling guidelines

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Compound of Interest

Compound Name: 7-Nitro-1H-indazol-6-OL

Cat. No.: B15201773

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Safety and Handling Profile: 7-Nitro-1H-indazol-6-ol

Disclaimer: No specific safety and handling data for **7-Nitro-1H-indazol-6-ol** has been found in publicly available literature or safety data sheets. The following guide is a technical estimation based on the safety profiles of structurally related compounds: 5-Nitro-1H-indazol-6-ol, 7-Nitro-1H-indazole, and 6-Nitro-1H-indazole. The information provided should be used as a preliminary guideline only. A thorough risk assessment should be conducted by qualified professionals before handling this compound.

This guide is intended for researchers, scientists, and professionals in drug development and is structured to provide a comprehensive overview of the potential hazards and safe handling practices for **7-Nitro-1H-indazol-6-ol**, based on data from its analogues.

Chemical and Physical Properties

Quantitative data for **7-Nitro-1H-indazol-6-ol** is not available. The table below summarizes the known properties of its structural isomer and related nitroindazoles to provide a comparative reference.

Property	5-Nitro-1H-indazol-6-ol	7-Nitro-1H-indazole	6-Nitro-1H-indazole	5-Nitro-1H-indazole
Molecular Formula	C ₇ H ₅ N ₃ O ₃ [1]	C ₇ H ₅ N ₃ O ₂ [2]	C ₇ H ₅ N ₃ O ₂ [3]	C ₇ H ₅ N ₃ O ₂ [4]
Molecular Weight	179.13 g/mol [1]	163.1 g/mol [5]	163.14 g/mol [3]	163.14 g/mol [4]
Appearance	Not specified	Not specified	Light brown powder/solid[3]	Light cream powder/solid[4]
Melting Point	Not specified	Not specified	179 - 183 °C[3]	207 - 211 °C[4]
Solubility	Not specified	Acetone: 10 mg/ml, DMSO: >100 mg/ml, Ethanol: 2.68 mg/ml[5]	Not specified	Not specified
CAS Number	1082041-56-2[1]	2942-42-9[2]	7597-18-4[3]	5401-94-5[4]

Hazard Identification and GHS Classification

As there is no specific GHS classification for **7-Nitro-1H-indazol-6-ol**, the following table presents the classifications for related nitroindazole compounds. It is prudent to assume that **7-Nitro-1H-indazol-6-ol** may exhibit similar hazards.

GHS Hazard Statement	6-Nitro-1H-indazole[6]	5-Nitro-1H-indazole[7]
Acute Toxicity, Oral	H302: Harmful if swallowed (91.3% of notifications)	H302: Harmful if swallowed (88% of notifications)
Acute Toxicity, Dermal	H312: Harmful in contact with skin (89.1% of notifications)	Not classified
Skin Corrosion/Irritation	H315: Causes skin irritation (97.8% of notifications)	H315: Causes skin irritation (96% of notifications)
Serious Eye Damage/Irritation	H319: Causes serious eye irritation (97.8% of notifications)	H319: Causes serious eye irritation (96% of notifications)
Acute Toxicity, Inhalation	H332: Harmful if inhaled (89.1% of notifications)	Not classified
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation (95.7% of notifications)	H335: May cause respiratory irritation (92% of notifications)
Carcinogenicity	H351: Suspected of causing cancer (89.1% of notifications)	Not classified
Germ Cell Mutagenicity	May cause genetic defects[3]	H341: Suspected of causing genetic defects (10% of notifications)

Signal Word: Danger[3]

Safety and Handling

Based on the hazard profiles of related compounds, the following handling procedures are recommended.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[3]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Ensure that eyewash stations and safety showers are close to the workstation location.[3]

General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3]
- Keep away from food and drink.

First-Aid Measures

- After Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[2][3]
- After Skin Contact: Wash off immediately with plenty of soap and water. Remove all contaminated clothes and shoes. Get medical attention if you feel unwell.[2][3]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3]
- After Ingestion: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[2][3]

Fire-Fighting Measures

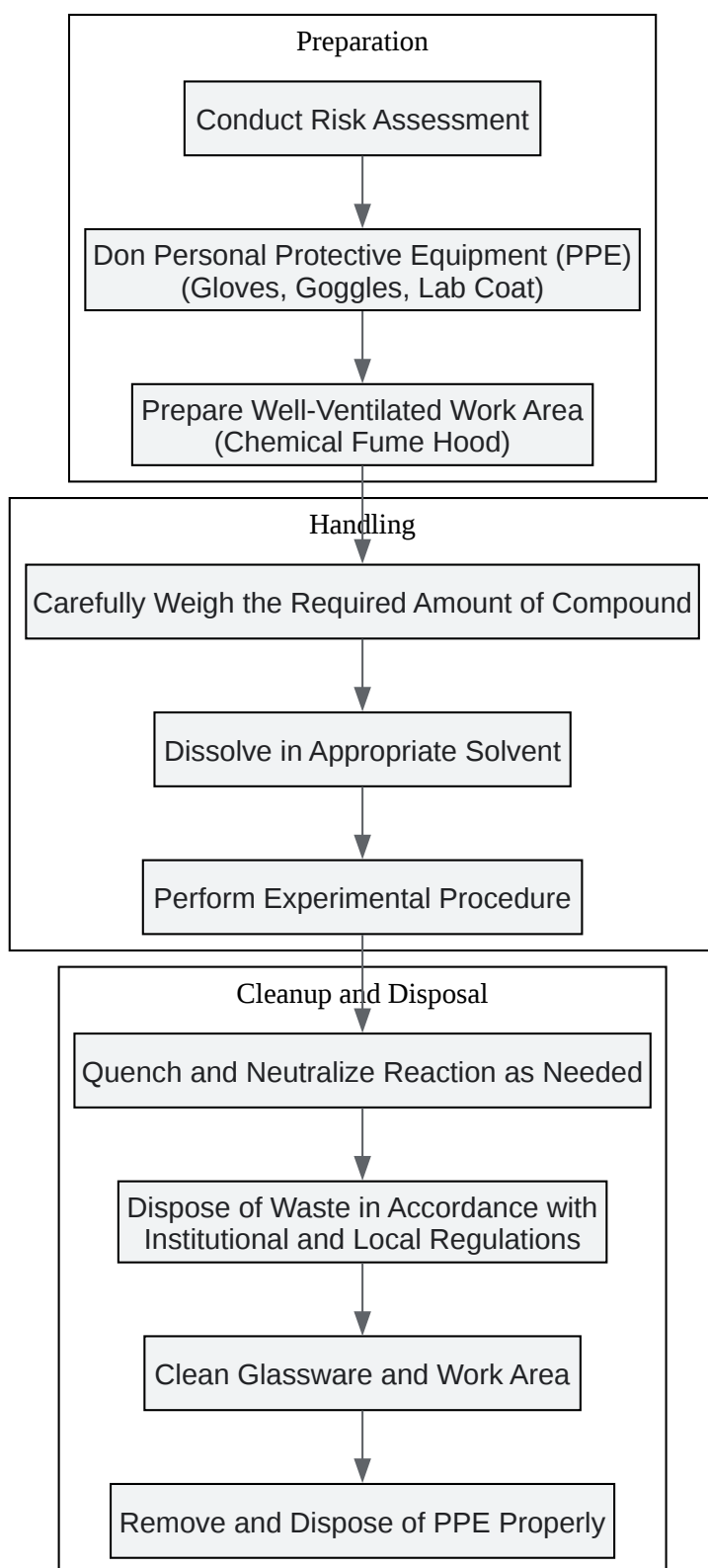
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3]
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[3]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.
- Environmental Precautions: Should not be released into the environment.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.

Experimental Protocols

No specific experimental protocols for **7-Nitro-1H-indazol-6-ol** were found. A general protocol for handling a potentially hazardous solid is provided below.

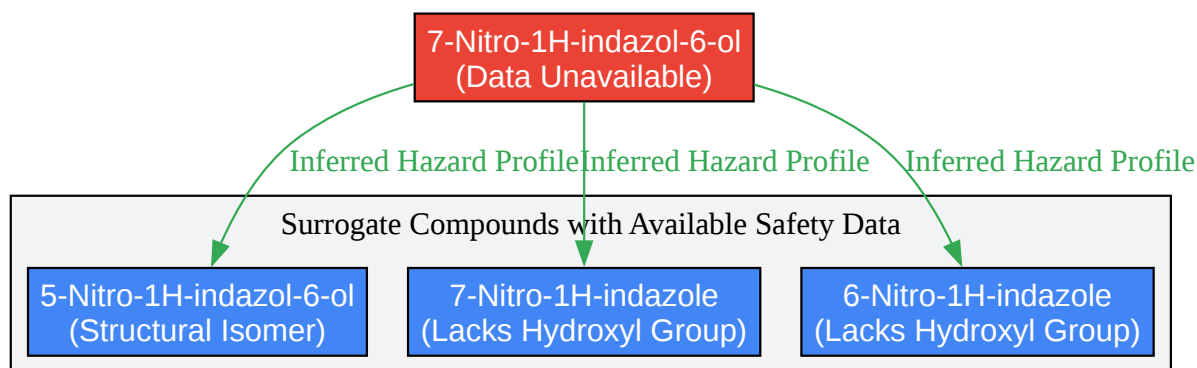


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A general workflow for the safe handling of a potentially hazardous chemical solid.

Logical Relationships

The safety assessment for **7-Nitro-1H-indazol-6-ol** is derived from data on related compounds. The following diagram illustrates this relationship.



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Logical diagram showing the relationship between the target compound and the surrogate compounds used for this safety assessment.

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